Application Note: Chromatographic Profiling of 5-Bromo-2-(ethylamino)nicotinonitrile

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Compound of Interest

Compound Name:	*5-Bromo-2-(ethylamino)nicotinonitrile*
CAS No.:	*1346541-88-5*
Cat. No.:	*B1455934*

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Method Development Guide for HPLC-UV/MS and GC-MS

Abstract & Introduction

5-Bromo-2-(ethylamino)nicotinonitrile (CAS: 1636-23-3 / Analogous structures) is a critical pharmacophore intermediate, frequently utilized in the synthesis of tyrosine kinase inhibitors and agrochemicals.[1][2] Its structure features a pyridine core substituted with an electron-withdrawing nitrile group at C3, a bromine atom at C5, and an ethylamino chain at C2.[1][2]

This unique substitution pattern presents specific analytical challenges:

- Basicity: The 2-ethylamino group imparts basicity, potentially causing peak tailing on acidic silanols in HPLC.[1][2]
- Halogen Isotope Pattern: The bromine atom requires specific mass spectrometric settings to monitor the characteristic 1:1 isotopic ratio (

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Br/

Br).[1][2]

- Thermal Stability: While generally stable, the secondary amine can be susceptible to thermal degradation or inlet discrimination during GC analysis.[1][2]

This guide provides two orthogonal, self-validating protocols: a Reverse-Phase HPLC-UV/MS method for purity and assay, and a GC-MS method for volatile impurity profiling and structural confirmation.[1][2]

Physicochemical Profile & Sample Preparation[1][2][3][4][5][6]

Understanding the molecule is the first step to robust method design.[1][2]

Property	Value (Estimated/Experimental)	Analytical Implication
Formula		Monitor 225.0/227.0 ( )
Mol. Weight	226.07 g/mol	Suitable for both LC and GC.[1]
pKa (Base)	~3.5 - 4.5 (Pyridine N)	Low pH mobile phase ensures full protonation; High pH ensures neutral species.[1][2]
LogP	~2.1	Moderately lipophilic; suitable for C18 retention.[1][2]
Solubility	DMSO, Methanol, Acetonitrile	Diluent must be organic-rich to prevent precipitation.[1][2]

Sample Preparation Workflow

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Standard Concentration: 0.5 mg/mL

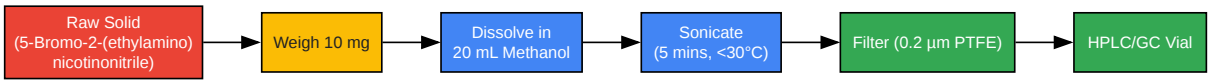

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Figure 1: Standard sample preparation workflow ensuring complete solubilization and particulate removal.[1][2]

Method A: HPLC-UV/MS Protocol (Purity & Assay)[1]

Rationale: This method utilizes a "Charged Surface Hybrid" (CSH) or base-deactivated C18 column.[1][2] We employ an acidic mobile phase (Formic Acid) to fully protonate the basic nitrogen (

-Py), preventing secondary interactions with residual silanols that cause peak tailing.[1]

Instrument Parameters

Parameter	Setting
Column	Waters XSelect CSH C18 (150 x 4.6 mm, 3.5 µm) or Equivalent
Column Temp	40 °C (Controls viscosity and kinetics)
Flow Rate	1.0 mL/min
Injection Vol	5.0 µL
Detection A	UV @ 254 nm (Primary), 280 nm (Secondary)
Detection B	MS (ESI+), Scan range 100–500

Mobile Phase & Gradient[1][2]

- Solvent A: 0.1% Formic Acid in Water (Milli-Q)[1]
- Solvent B: 0.1% Formic Acid in Acetonitrile (HPLC Grade)

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Time (min)	% A	% B	Event
0.0	95	5	Equilibration
2.0	95	5	Isocratic Hold (Polar impurities)
12.0	10	90	Linear Gradient
15.0	10	90	Wash
15.1	95	5	Re-equilibration
20.0	95	5	End

Analytical Logic (Mechanism)[1][2][7]

- Protonation: At pH ~2.7 (0.1% FA), the pyridine ring and amine are protonated.[1] This repulsion from the stationary phase's positive charge (if CSH is used) or simple masking of silanols results in sharp peaks.[1][2]
- Selectivity: The gradient from 5% to 90% B ensures that polar synthesis by-products (e.g., unreacted 2-chloro/2-bromo precursors) elute early, while the target elutes mid-gradient.[1][2]

Method B: GC-MS Protocol (Identification & Volatiles)[1]

Rationale: GC-MS provides orthogonal confirmation of the structure via fragmentation patterns.[1][2] It is particularly useful for detecting halogenated solvents or volatile precursors that HPLC might miss.[1][2]

Instrument Parameters

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Parameter	Setting
Inlet	Split/Splitless (Split 20:1 for Assay; Splitless for Impurities)
Inlet Temp	250 °C (High enough to volatilize, low enough to prevent degradation)
Column	DB-5ms UI (30 m x 0.25 mm x 0.25 µm)
Carrier Gas	Helium @ 1.2 mL/min (Constant Flow)
Transfer Line	280 °C
Source Temp	230 °C

Temperature Program

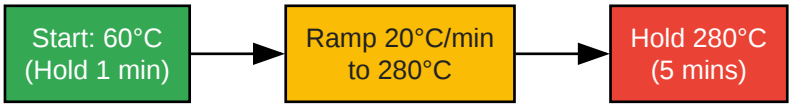

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Figure 2: GC Oven ramp profile designed to elute solvents early and bake out heavy matrix components.[1][2]

Mass Spectral Interpretation (EI Source)

The electron ionization (EI) spectrum is the fingerprint of the molecule.[2] Look for these diagnostic ions:

- Molecular Ion (

  ): A distinct doublet at

  225 and 227 with near 1:1 intensity.[1][2] This confirms the presence of one Bromine atom.[1][2]

- Base Peak: Likely

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196/198 (

).[1][2] The loss of the ethyl group is a primary fragmentation pathway for N-alkyl amines.[1][2]

- Debromination: A smaller peak at

  146 (

) may appear, representing the loss of the bromine radical.[1][2]

Method Validation Strategy (ICH Q2)

To ensure the method is trustworthy for drug development, the following validation parameters must be executed.

Parameter	Acceptance Criteria	Experimental approach
Specificity	No interference at of Target.	Inject Blank, Placebo, and known precursors (e.g., 5-bromo-2-chloronicotinonitrile).[1]
Linearity		5 levels from 50% to 150% of target concentration.[1][2]
Precision	RSD < 2.0% (n=6)	6 replicate injections of the standard.
LOD/LOQ	S/N > 3 (LOD), > 10 (LOQ)	Determine via serial dilution.
Robustness	Resolution > 2.0	Vary Flow (±0.1 mL/min), Temp (±5°C), pH (±0.2).[2]

Troubleshooting & Causality

Issue 1: Peak Tailing in HPLC

- Cause: Secondary interaction between the basic ethylamino group and residual silanols on the column silica.[1][2]

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- Solution: Increase ionic strength (add 10mM Ammonium Formate) or switch to a "Shielded" phase (e.g., Waters XBridge or Agilent Zorbax Bonus-RP).[1][2]

Issue 2: "Ghost" Peaks in GC

- Cause: Thermal degradation of the amine in the inlet liner.[1][2]
- Solution: Use a deactivated glass wool liner (ultra-inert).[1][2] Lower inlet temperature to 230°C. Ensure the liner is changed frequently.[1][2]

Issue 3: Missing Br Isotope Pattern

- Cause: Detector saturation or incorrect scan window.
- Solution: Dilute the sample. Ensure scan range starts low enough (e.g.,

  50) to catch fragments but covers the molecular ion.

References

- ICH Harmonised Tripartite Guideline. (2005).[1][2] Validation of Analytical Procedures: Text and Methodology Q2(R1). International Conference on Harmonisation.[1][2] Link
- Snyder, L. R., Kirkland, J. J., & Dolan, J. W. (2011).[2] Introduction to Modern Liquid Chromatography. Wiley.[1][2][3] (Authoritative text on HPLC method development for basic compounds).
- National Center for Biotechnology Information. (2023).[1][2] PubChem Compound Summary for CID 21948269 (5-Bromo-2-chloronicotinonitrile - Analogue).[1][2] Retrieved from [1][2]
- Thermo Fisher Scientific. (2016).[1][2] Analysis of Brominated Flame Retardants with High Resolution GC/MS. (Reference for GC-MS behavior of brominated aromatics). Link

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Sources

- 1. 5-Bromo-2-chloronicotinonitrile | C6H2BrClN2 | CID 21948269 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Bromo-2-methoxynicotinonitrile | C7H5BrN2O | CID 26369922 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Synthesis of 2-amino-3-cyanopyridine derivatives and investigation of their carbonic anhydrase inhibition effects - PubMed [pubmed.ncbi.nlm.nih.gov]
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